

# Safety, handling, and disposal of (4-Hydroxybutyl) hydrogen succinate in a lab setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4-Hydroxybutyl) hydrogen succinate

Cat. No.: B1616101

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An in-depth technical guide on the safety, handling, and disposal of **(4-Hydroxybutyl) hydrogen succinate** is currently limited by the lack of a publicly available Safety Data Sheet (SDS). While general information can be inferred from similar chemical structures, a specific SDS is crucial for providing accurate and reliable safety, handling, and disposal protocols. This guide synthesizes the available data and provides general guidance based on standard laboratory practices for similar compounds.

## Chemical and Physical Properties

**(4-Hydroxybutyl) hydrogen succinate** is a monoester of succinic acid and 1,4-butanediol. Its properties are summarized in the table below, based on data from chemical suppliers and databases.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>5</sub>	LookChem[1], PubChem[2]
Molecular Weight	190.19 g/mol	LookChem[1], PubChem[2]
CAS Number	56149-52-1	LookChem[1], PubChem[2]
Appearance	No data available	-
Boiling Point	373.6 °C at 760 mmHg	LookChem[1]
Flash Point	150.6 °C	LookChem[1]
Density	1.217 g/cm <sup>3</sup>	LookChem[1]
Vapor Pressure	4.16E-07 mmHg at 25°C	LookChem[1]
LogP	-0.4	LookChem[1], PubChem[2]
Hydrogen Bond Donor Count	2	LookChem[1], PubChem[2]
Hydrogen Bond Acceptor Count	5	LookChem[1], PubChem[2]

## Safety and Hazard Information

A specific Globally Harmonized System (GHS) classification for **(4-Hydroxybutyl) hydrogen succinate** is not readily available. However, based on the safety data for structurally related compounds such as succinic acid and other hydroxybutyl esters, the following potential hazards should be considered. It is imperative to handle this substance with care, assuming it may possess hazards similar to its parent compounds until a specific SDS becomes available.

### General Potential Hazards (Inferred):

- Eye Irritation: Succinic acid is known to cause serious eye damage.[3] Therefore, **(4-Hydroxybutyl) hydrogen succinate** may be a severe eye irritant.
- Skin Irritation: Similar compounds can cause skin irritation.[4][5]
- Respiratory Irritation: Inhalation of vapors or aerosols may cause respiratory tract irritation.

- Ingestion: May be harmful if swallowed.

#### Precautionary Measures:

Given the potential hazards, the following precautionary statements, derived from safety data sheets of similar chemicals, should be followed:

Precautionary Code	Description
P264	Wash skin thoroughly after handling.[4]
P280	Wear protective gloves/ eye protection/ face protection.[4][5]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[4]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
P310	Immediately call a POISON CENTER/doctor.[4]
P501	Dispose of contents/ container to an approved waste disposal plant.

## Handling and Storage

Proper handling and storage procedures are essential to ensure laboratory safety. The following guidelines are based on general best practices for handling laboratory chemicals.[6][7][8][9]

#### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of potential vapors.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.

- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.
- Store away from heat, sparks, and open flames.
- Containers should be clearly labeled with the chemical name and any known hazards.

## Disposal

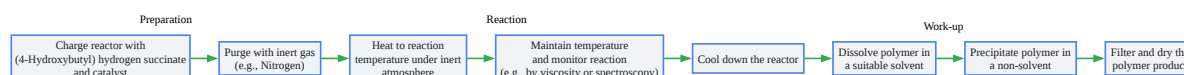
The disposal of **(4-Hydroxybutyl) hydrogen succinate** should be carried out in accordance with local, state, and federal regulations. As a general guideline:

- Collect waste in a designated, labeled, and sealed container.
- Do not dispose of the chemical down the drain or in the general trash.
- Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.
- If the material is spilled, it should be contained, absorbed with an inert material, and placed in a suitable container for disposal.<sup>[4]</sup>

## Experimental Protocols

A specific, detailed experimental protocol for a reaction using **(4-Hydroxybutyl) hydrogen succinate** as a primary reactant is not available in the public domain. However, it is known to be used as a monomer in the synthesis of polyesters like poly(butylene succinate) (PBS). A general workflow for such a polymerization reaction is provided below.

## General Polymerization Workflow:



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Caption: General workflow for the polymerization of **(4-Hydroxybutyl) hydrogen succinate**.

Disclaimer: This guide is intended for informational purposes only and is based on the limited data available. It is not a substitute for a formal Safety Data Sheet. Researchers, scientists, and drug development professionals should exercise caution and consult with their institution's Environmental Health and Safety department for specific guidance on handling and disposing of this chemical.

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- To cite this document: BenchChem. [Safety, handling, and disposal of (4-Hydroxybutyl) hydrogen succinate in a lab setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1616101#safety-handling-and-disposal-of-4-hydroxybutyl-hydrogen-succinate-in-a-lab-setting]

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